

An In-depth Technical Guide to the Physical Characteristics of Deuterated 1-Dodecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Dodecanol-d1

Cat. No.: B12294973

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of deuterated 1-dodecanol, with a particular focus on 1-dodecanol-d25. For comparative purposes, data for non-deuterated 1-dodecanol is also presented. This document is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields where isotopically labeled compounds are utilized.

Quantitative Physical Data

The following table summarizes the key physical properties of 1-dodecanol and its deuterated analogue, 1-dodecanol-d25. This allows for a direct comparison of the impact of deuteration on these fundamental characteristics.

Physical Characteristic	1-Dodecanol (Non-deuterated)	1-Dodecanol-d25
Molecular Formula	C ₁₂ H ₂₆ O	C ₁₂ HD ₂₅ O
Molecular Weight	186.34 g/mol	211.49 g/mol
Melting Point	22-26 °C	22-26 °C
Boiling Point	260-262 °C	260-262 °C
Density	0.833 g/mL at 25 °C	0.931 g/mL at 25 °C
Refractive Index	n _{20/D} 1.442	n _{20/D} 1.437

Experimental Protocols for Physical Characterization

The determination of the physical characteristics of deuterated compounds like 1-dodecanol-d25 follows standard laboratory procedures for organic compounds. The following are detailed methodologies for the key experiments.

2.1. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For crystalline solids, this is typically a narrow range.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar digital device), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small, finely powdered sample of the deuterated 1-dodecanol is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- For accuracy, the determination is repeated at least twice, and the average value is reported.

2.2. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid.

- Apparatus: Thiele tube or a distillation apparatus, small test tube, capillary tube (sealed at one end), thermometer, heating source (e.g., Bunsen burner or heating mantle).
- Procedure (Thiele Tube Method):
 - A small amount of the liquid deuterated 1-dodecanol is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube with the open end submerged in the liquid.
 - The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
 - The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and escape as a stream of bubbles.
 - Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
 - The heating is then discontinued, and the apparatus is allowed to cool.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

2.3. Determination of Density

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (a small glass flask of known volume), analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance (m_1).
 - The pycnometer is filled with the deuterated 1-dodecanol, ensuring no air bubbles are trapped, and its mass is measured (m_2).
 - The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at the same temperature, and its mass is determined (m_3).
 - The density of the deuterated 1-dodecanol (ρ) is calculated using the formula: $\rho = [(m_2 - m_1) / (m_3 - m_1)] \times \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.

2.4. Determination of Refractive Index

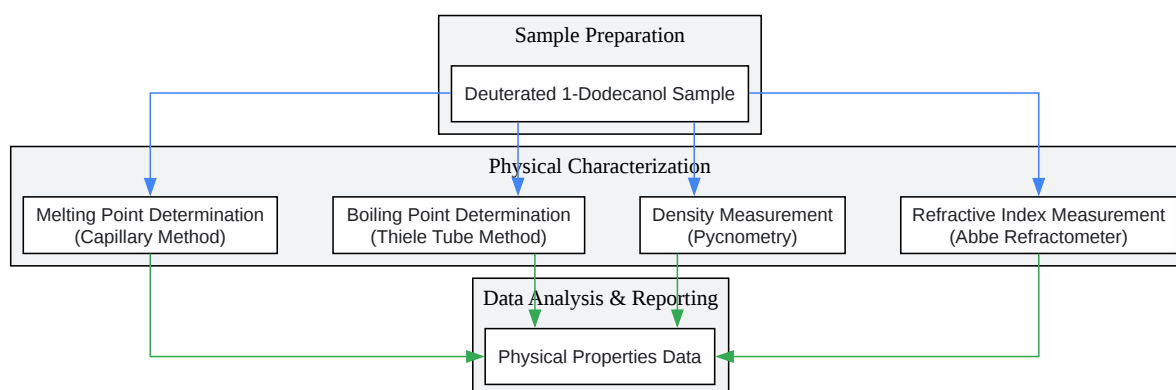
The refractive index of a substance is a measure of how much the path of light is bent, or refracted, when entering the material.

- Apparatus: Abbe refractometer, light source (typically a sodium lamp), dropper.
- Procedure:
 - The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
 - A few drops of the deuterated 1-dodecanol are placed on the surface of the measuring prism using a dropper.
 - The prism is closed, and the light source is switched on.

- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of deuterated 1-dodecanol.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of deuterated 1-dodecanol.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of Deuterated 1-Dodecanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12294973#deuterated-1-dodecanol-physical-characteristics\]](https://www.benchchem.com/product/b12294973#deuterated-1-dodecanol-physical-characteristics)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com